

# Application Notes and Protocols: Erasin (UBXD2) Overexpression

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Erasin

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## Introduction

Erasin, also known as UBX Domain Containing 2 (UBXD2) or UBXN4, is an integral membrane protein of the endoplasmic reticulum (ER) and nuclear envelope.<sup>[1][2]</sup> It functions as a critical adaptor protein in the ER-associated degradation (ERAD) pathway, a quality control mechanism that removes misfolded or unassembled proteins from the ER.<sup>[1][3]</sup> Erasin facilitates this process by linking polyubiquitinated substrates to the AAA ATPase p97/VCP, which in turn powers their dislocation from the ER membrane for subsequent degradation by the proteasome.<sup>[1][2][3]</sup>

Studies have demonstrated that modulating the expression level of erasin has a direct impact on the efficiency of the ERAD pathway. Overexpression of erasin enhances the degradation of classical ERAD substrates, while its reduction inhibits this process.<sup>[1][2][4]</sup> Furthermore, erasin expression is upregulated in response to ER stress and has been observed to accumulate in neurons affected by Alzheimer's disease, suggesting its involvement in cellular stress responses and neurodegenerative pathologies.<sup>[1][2]</sup>

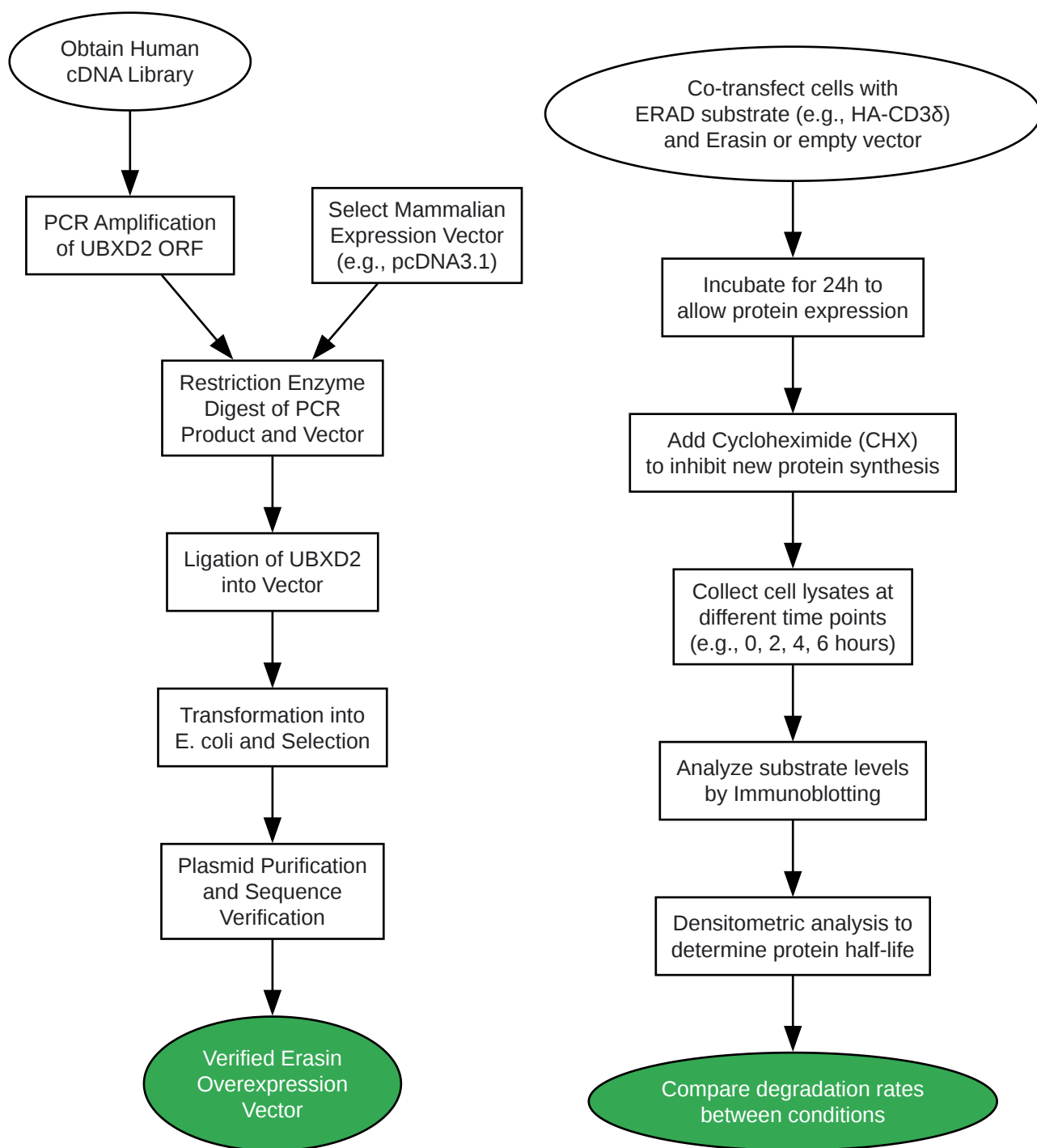
These application notes provide a comprehensive overview of the tools and protocols for studying erasin (UBXD2) function through overexpression, catering to researchers in cell biology, protein quality control, and neurodegenerative disease.

## Molecular Characteristics

Property	Description	Reference
Gene Name	UBXN4 (formerly UBXD2)	[3]
Protein Name	Erasin	[1]
Size	508 amino acids (human)	[1]
Molecular Weight	~64 kDa	[1]
Key Domains	Coiled-coil domain, UBX domain, Hydrophobic domain (ER targeting)	[1]
Subcellular Localization	Endoplasmic Reticulum (ER), Nuclear Envelope	[1][2]
Primary Function	p97/VCP adaptor protein in the ERAD pathway	[3][5][6]

## Erasin (UBXD2) Signaling and Functional Pathway

Erasin is a key component of the ERAD machinery. The following diagram illustrates its central role in linking misfolded substrate recognition to proteasomal degradation.



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Email: [info@benchchem.com](mailto:info@benchchem.com)